

Application Notes and Protocols: 4-tert-Butylphenyl Salicylate in Polyurethane Coating Formulations

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Compound of Interest

Compound Name: 4-tert-Butylphenyl salicylate

Cat. No.: B167193

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **4-tert-butylphenyl salicylate** as a UV absorber in polyurethane (PU) coating formulations. The information is intended to guide researchers and professionals in the development of UV-stable coatings.

Introduction

4-tert-Butylphenyl salicylate is a UV absorber commonly used to protect polymers, including polyurethanes, from degradation caused by exposure to ultraviolet radiation.[1] Aromatic polyurethanes, in particular, are susceptible to photo-oxidative degradation, which can lead to yellowing, loss of gloss, and a decline in mechanical properties. The incorporation of UV absorbers like **4-tert-butylphenyl salicylate** is a critical strategy to enhance the durability and aesthetic longevity of polyurethane coatings. This compound functions by absorbing harmful UV radiation and dissipating it as thermal energy, thus preventing the initiation of degradation pathways within the polymer matrix.

Physicochemical Properties of 4-tert-Butylphenyl Salicylate

A summary of the key physical and chemical properties of **4-tert-butylphenyl salicylate** is presented in Table 1. This data is essential for formulation development, particularly for

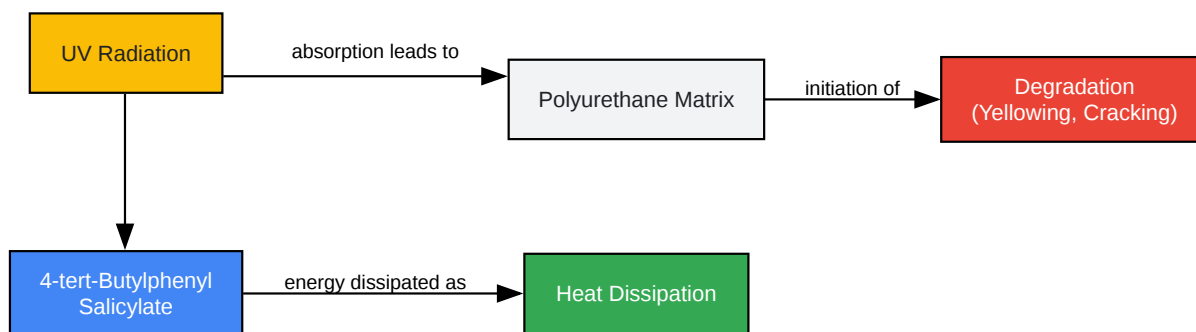
determining solubility and compatibility with other coating components.

Property	Value	Reference
Chemical Name	4-tert-Butylphenyl 2-hydroxybenzoate	[2]
CAS Number	87-18-3	[2]
Molecular Formula	C ₁₇ H ₁₈ O ₃	[2]
Molecular Weight	270.32 g/mol	[2]
Appearance	White crystalline powder	[1]
Melting Point	62-64 °C	[1]
Maximum UV Absorption	290-330 nm	[3]
Solubility in Water	Practically insoluble	[1]
Solubility in Solvents	Soluble in ethanol, ethyl acetate, butanone, and toluene	[1]

Mechanism of UV Protection

The primary function of **4-tert-butylphenyl salicylate** in a polyurethane coating is to absorb incident UV radiation, particularly in the UVA and UVB regions of the electromagnetic spectrum. The energy absorbed by the molecule excites its electrons to a higher energy state. This energy is then dissipated through non-radiative pathways, primarily as heat, as the molecule returns to its ground state. This process is cyclical and allows the UV absorber to protect the polymer matrix over an extended period.

A simplified workflow for the UV protection mechanism is illustrated below.



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Caption: UV Protection Mechanism.

Application in Polyurethane Coating Formulations

4-tert-butylphenyl salicylate can be incorporated into various polyurethane coating systems, including two-component (2K) solvent-borne and waterborne formulations. The recommended addition level is typically between 0.2 and 1.5 parts by weight of the total resin solids.[1]

Experimental Protocol: Formulation of a 2K Solvent-Borne Polyurethane Clearcoat

This protocol outlines the preparation of a control formulation and a stabilized formulation containing **4-tert-butylphenyl salicylate**.

Materials:

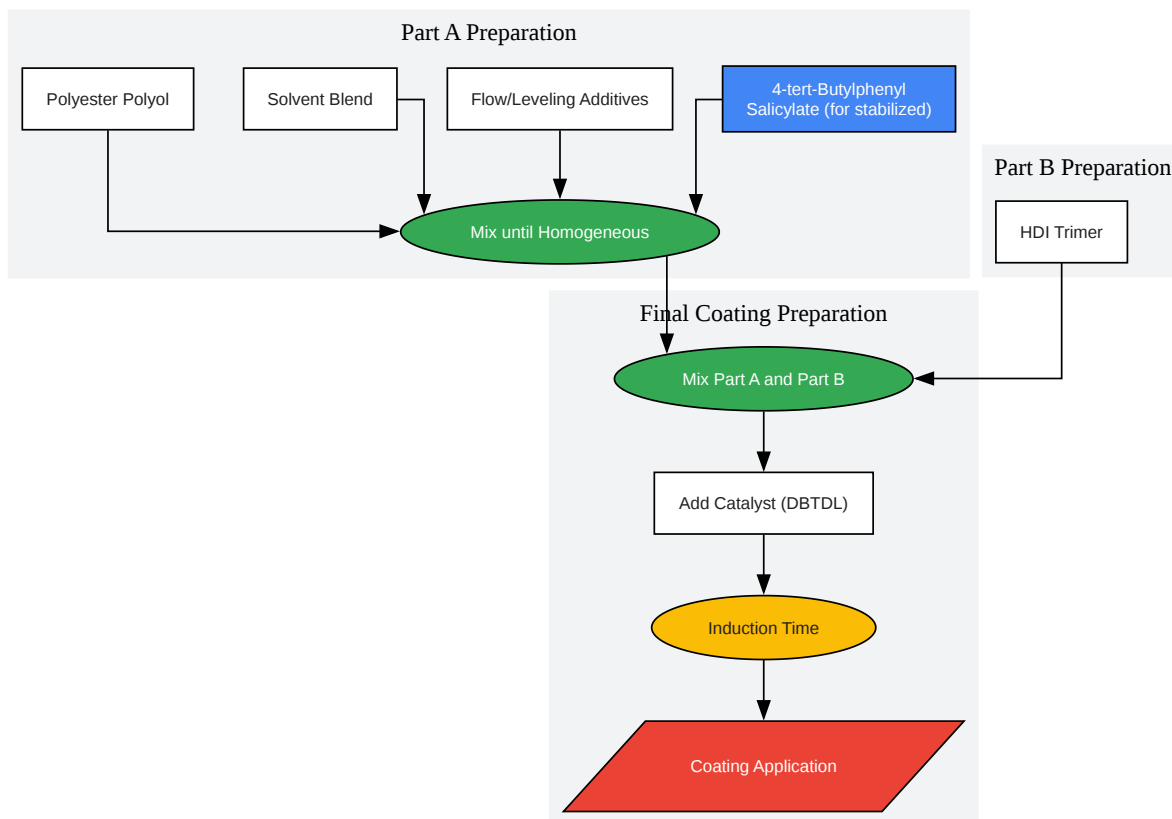
- Polyester Polyol
- Hexamethylene Diisocyanate (HDI) Trimer
- Solvent Blend (e.g., Xylene/Butyl Acetate)
- **4-tert-Butylphenyl Salicylate**
- Flow and Leveling Additives

- Catalyst (e.g., Dibutyltin Dilaurate - DBTDL)

Procedure:

- Part A (Polyol Component) Preparation:
 - To a mixing vessel, add the polyester polyol and the solvent blend.
 - Mix at low speed until a homogeneous solution is obtained.
 - Add the flow and leveling additives and mix thoroughly.
 - For the stabilized formulation: Add the desired amount of **4-tert-butylphenyl salicylate** (e.g., 1.0% by weight of total resin solids) and mix until completely dissolved.
- Part B (Isocyanate Component) Preparation:
 - In a separate, dry container, add the HDI trimer.
- Coating Preparation (Mixing of Part A and Part B):
 - Just before application, add Part B to Part A in the specified stoichiometric ratio.
 - Mix thoroughly for 2-3 minutes.
 - Add the catalyst (DBTDL) and mix for another 1-2 minutes.
 - Allow for an induction time of 10-15 minutes before application.

The workflow for this formulation process is depicted below.



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Caption: 2K Polyurethane Coating Formulation Workflow.

Performance Evaluation

The effectiveness of **4-tert-butylphenyl salicylate** in protecting polyurethane coatings can be evaluated through accelerated weathering tests. These tests simulate long-term exposure to sunlight and moisture in a controlled laboratory setting.

Experimental Protocol: Accelerated Weathering Test (QUV)

Apparatus:

- QUV Accelerated Weathering Tester (ASTM G154)
- UVA-340 fluorescent lamps

Procedure:

- Sample Preparation: Apply the control and stabilized polyurethane coatings to suitable substrates (e.g., steel or aluminum panels) and allow them to cure completely.
- Exposure Cycle: Expose the coated panels to alternating cycles of UV radiation and condensation. A common cycle is 8 hours of UV exposure at 60°C followed by 4 hours of condensation at 50°C.
- Evaluation: At regular intervals (e.g., every 250 hours), remove the panels and evaluate the following properties:
 - Gloss Retention: Measure the 60° gloss using a gloss meter (ASTM D523).
 - Color Change (Yellowing): Measure the color coordinates (L, a, b) *using a spectrophotometer and calculate the change in the b value (Δb^*) or the Yellowness Index (ASTM E313).*
 - Mechanical Properties: Evaluate changes in properties such as tensile strength and elongation at break of free films (ASTM D882).

Expected Performance Data

While specific quantitative data for **4-tert-butylphenyl salicylate** in polyurethane coatings is not readily available in the public domain, the following tables illustrate the expected trends based on the known function of UV absorbers. These tables are for illustrative purposes and actual results will vary depending on the specific formulation and test conditions.

Table 2: Hypothetical Gloss Retention Data

Exposure Time (hours)	Control (% Gloss Retention)	Formulation with 1.0% 4-tert-Butylphenyl Salicylate (% Gloss Retention)
0	100	100
250	85	95
500	60	88
750	40	80
1000	25	72

Table 3: Hypothetical Yellowness Index (Δb) Data*

Exposure Time (hours)	Control (Δb)	Formulation with 1.0% 4-tert-Butylphenyl Salicylate (Δb)
0	0	0
250	2.5	0.8
500	5.8	1.5
750	9.2	2.4
1000	13.5	3.5

Table 4: Hypothetical Change in Mechanical Properties of a Free Film

Property	Control (after 1000h UV)	Formulation with 1.0% 4-tert-Butylphenyl Salicylate (after 1000h UV)
Change in Tensile Strength	-40%	-15%
Change in Elongation at Break	-60%	-25%

Conclusion

4-tert-butylphenyl salicylate is a viable UV absorber for enhancing the weatherability of polyurethane coatings. Its incorporation into formulations can significantly improve gloss retention, reduce yellowing, and help maintain the mechanical integrity of the coating upon exposure to UV radiation. The provided protocols offer a starting point for researchers to formulate and evaluate polyurethane coatings with improved durability. It is important to note that one characteristic of **4-tert-butylphenyl salicylate** is that it may have a tendency to yellow upon exposure to light.^[1] Therefore, experimental validation is crucial to determine the optimal concentration and overall performance within a specific coating system.

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- To cite this document: BenchChem. [Application Notes and Protocols: 4-tert-Butylphenyl Salicylate in Polyurethane Coating Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167193#4-tert-butylphenyl-salicylate-in-polyurethane-coating-formulations>]

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